

TNO155: Application Notes and Protocols for In Vitro Cell Proliferation Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TNO211

Cat. No.: B12388713

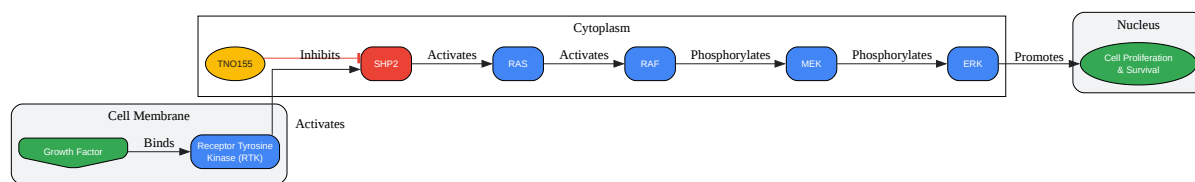
[Get Quote](#)

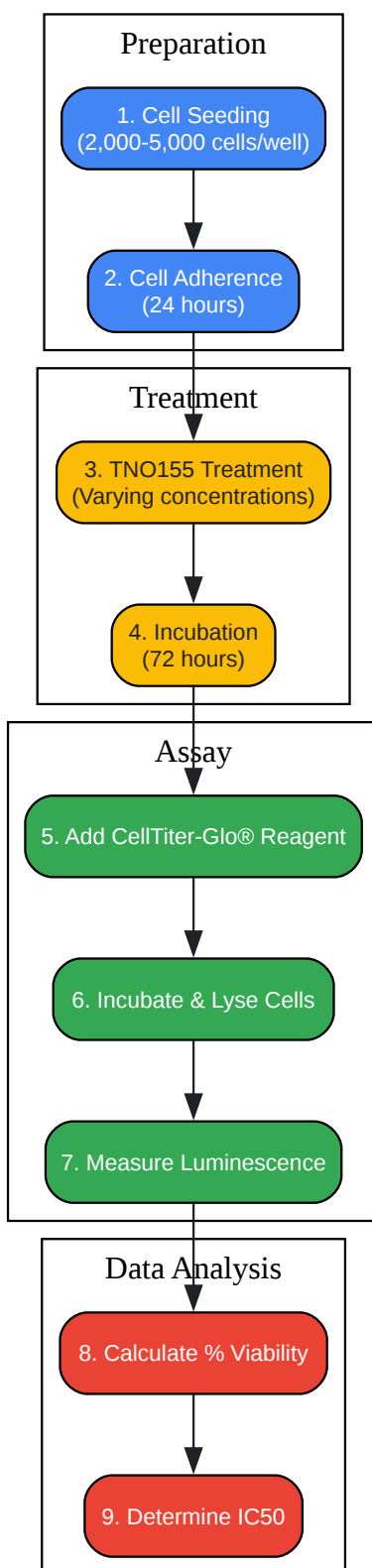
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for assessing the in vitro anti-proliferative effects of TNO155, a potent and selective allosteric inhibitor of SHP2 (Src homology 2 domain-containing phosphatase 2).[1][2][3][4] TNO155 targets the PTPN11 gene product, a non-receptor protein tyrosine phosphatase that plays a crucial role in cell growth and differentiation through the MAPK signaling pathway.[1][4]

Mechanism of Action

TNO155 functions by binding to and inhibiting SHP2, which prevents SHP2-mediated signaling.[1] This inhibition disrupts the RAS-RAF-ERK signaling cascade, ultimately leading to a decrease in the growth of tumor cells where this pathway is active.[1] SHP2 is a key downstream effector of multiple receptor tyrosine kinases (RTKs) and is essential for the full activation of RAS. By inhibiting SHP2, TNO155 can effectively block signaling from various RTKs, making it a promising agent for cancers driven by RTK and MAPK pathway dysregulation.[5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tno155 - My Cancer Genome [mycancergenome.org]
- 2. drughunter.com [drughunter.com]
- 3. The Research Progress in SHP2 and the Inhibitors [bocsci.com]
- 4. Identification of TNO155, an Allosteric SHP2 Inhibitor for the Treatment of Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. aacrjournals.org [aacrjournals.org]
- To cite this document: BenchChem. [TNO155: Application Notes and Protocols for In Vitro Cell Proliferation Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12388713#tno155-protocol-for-in-vitro-cell-proliferation-assay]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com